

physical properties of (S)-2-(methylamino)propan-1-ol

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Compound of Interest

Compound Name: (2S)-2-(Methylamino)propan-1-OL

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An In-depth Technical Guide to the Physical Properties of (S)-2-(methylamino)propan-1-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-(methylamino)propan-1-ol, also known as (S)-N-methylalaninol, is a chiral amino alcohol with significant applications in synthetic organic chemistry. Its bifunctional nature, possessing both a secondary amine and a primary alcohol, makes it a valuable chiral building block for the synthesis of various pharmaceutical and agrochemical compounds. A thorough understanding of its physical properties is crucial for its effective use in these applications, from reaction design and optimization to purification and formulation. This technical guide provides a comprehensive overview of the known physical properties of (S)-2-(methylamino)propan-1-ol, supported by detailed experimental protocols for their determination.

Chemical Structure

IUPAC Name: (S)-2-(methylamino)propan-1-ol Synonyms: (S)-N-methylalaninol CAS Number: 40916-73-2 Molecular Formula: $C_4H_{11}NO$ Molecular Weight: 89.14 g/mol

Physical Properties

The physical properties of (S)-2-(methylamino)propan-1-ol are summarized in the tables below. It is important to note that while some experimental data is available, other values are predicted and should be used with this consideration in mind.

Tabulated Physical Properties

Property	Value	Notes
Molecular Weight	89.14 g/mol	
Boiling Point	73 °C at 11 Torr	Experimental value
148.812 °C at 760 mmHg	For the racemic mixture	
Melting Point	Not available	Data for the closely related (S)-2-aminopropan-1-ol (Alaninol) is 72-73 °C
Density	0.880 ± 0.06 g/cm ³	Predicted value
pKa	14.77 ± 0.10	Predicted value
Specific Optical Rotation	Not available	

Note: The lack of an experimentally determined melting point and specific optical rotation for (S)-2-(methylamino)propan-1-ol in readily available literature highlights an opportunity for further experimental characterization.

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physical properties of (S)-2-(methylamino)propan-1-ol.

Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that can be determined using various methods. The choice of method often depends on the quantity of the substance available.

Thiele Tube Method (for small quantities)

This method is suitable for determining the boiling point of a small amount of liquid.

Materials:

- Thiele tube

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample of (S)-2-(methylamino)propan-1-ol
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of (S)-2-(methylamino)propan-1-ol is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube.
- The test tube is attached to a thermometer.
- The assembly is clamped so that the bulb of the thermometer and the sample are immersed in the heating oil within the Thiele tube.
- The Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Distillation Method (for larger quantities)

This method is suitable when a larger quantity of the liquid is available and can also serve as a purification step.

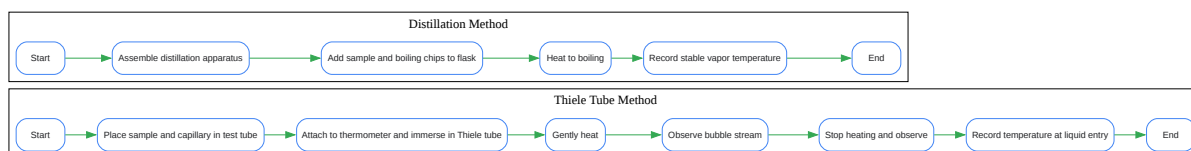
Materials:

- Distillation flask

- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle
- Boiling chips
- Stand and clamps

Procedure:

- The distillation apparatus is assembled.
- A sample of (S)-2-(methylamino)propan-1-ol and boiling chips are placed in the distillation flask.
- The heating mantle is turned on, and the liquid is brought to a boil.
- The temperature is recorded when the vapor temperature stabilizes at the thermometer bulb. This stable temperature is the boiling point.



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Fig. 1: Experimental workflows for boiling point determination.

Determination of pKa

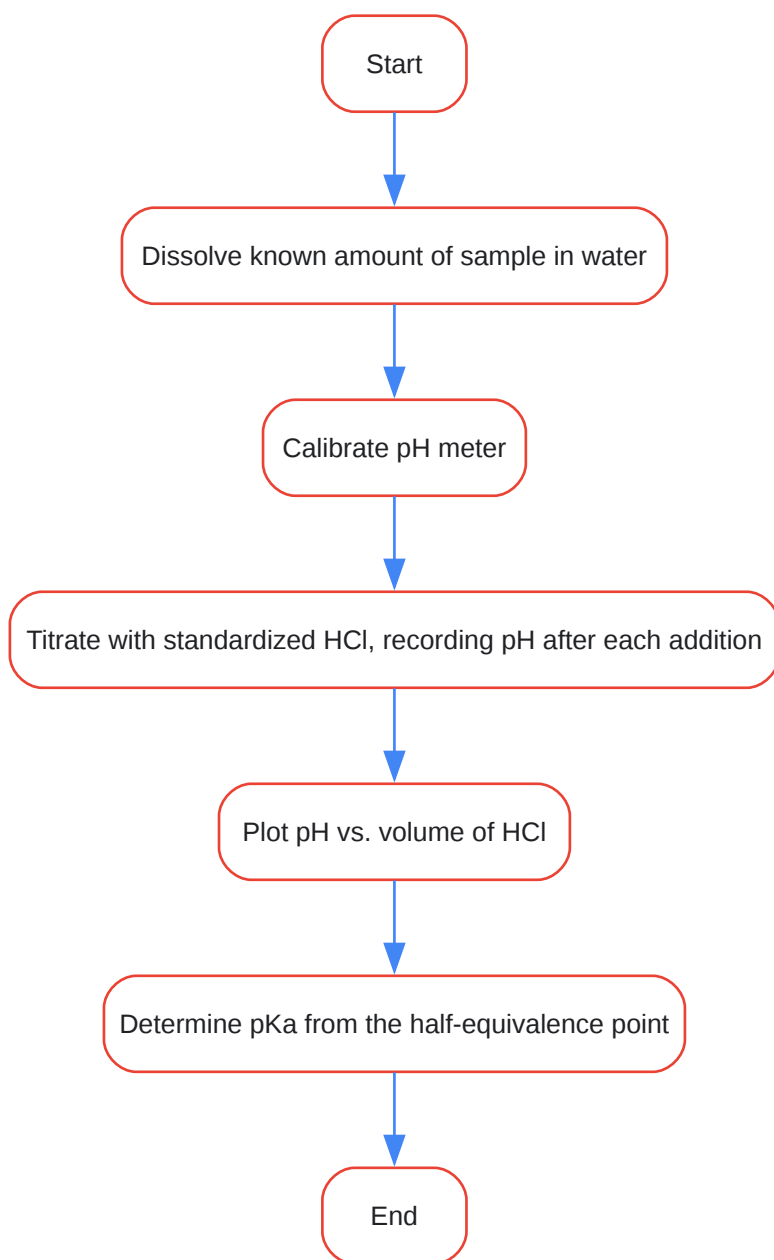
The pKa of an amino alcohol can be determined by acid-base titration, monitoring the pH change as a function of the volume of titrant added.

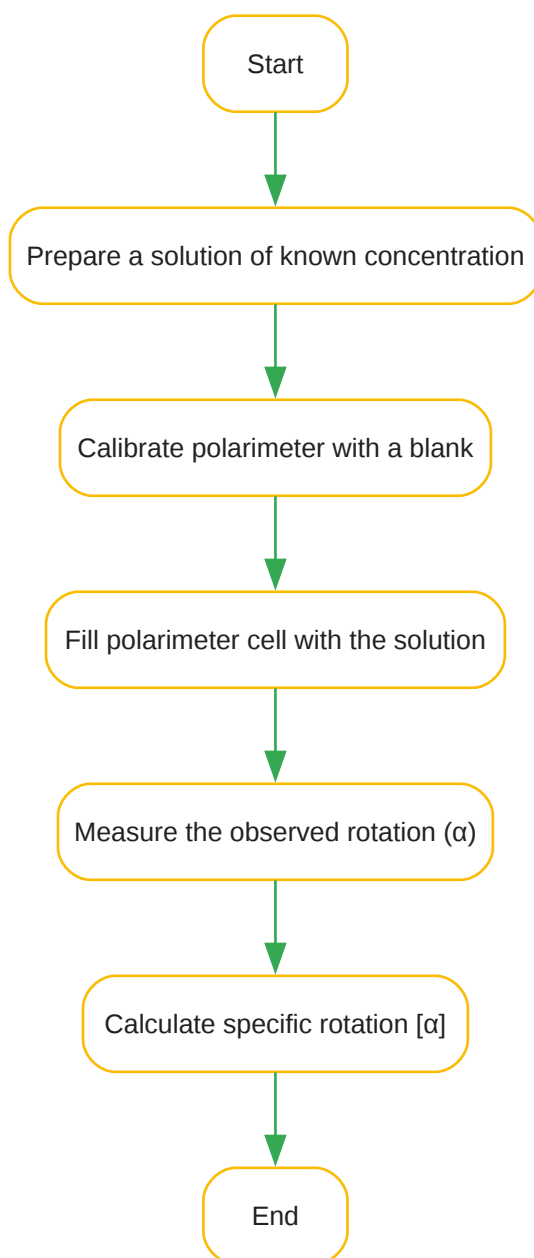
Materials:

- pH meter (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Sample of (S)-2-(methylamino)propan-1-ol
- Deionized water

Procedure:

- A known quantity of (S)-2-(methylamino)propan-1-ol is dissolved in a known volume of deionized water in a beaker.
- The pH electrode is immersed in the solution, and the initial pH is recorded.
- The solution is titrated with the standardized HCl solution, adding the titrant in small, known increments.
- The pH is recorded after each addition, allowing the reading to stabilize.
- The titration is continued past the equivalence point.
- A titration curve (pH vs. volume of HCl added) is plotted.
- The pKa is determined from the pH at the half-equivalence point.





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